

# "2-Bromo-4-iodobenzoic acid" chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 2-Bromo-4-iodobenzoic acid

Cat. No.: B1342347

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## An In-depth Technical Guide to 2-Bromo-4-iodobenzoic Acid

This technical guide provides a comprehensive overview of **2-Bromo-4-iodobenzoic acid**, a halogenated aromatic carboxylic acid of interest to researchers and professionals in the fields of organic synthesis, medicinal chemistry, and materials science. This document details its chemical identity, physicochemical properties, a representative synthetic protocol, and its structural representation.

## Chemical Structure and Identity

**2-Bromo-4-iodobenzoic acid** is a disubstituted benzoic acid derivative featuring both a bromine and an iodine atom attached to the benzene ring.

IUPAC Name: **2-bromo-4-iodobenzoic acid**<sup>[1]</sup>

Chemical Formula:  $C_7H_4BrIO_2$ <sup>[1]</sup>

CAS Number: 28547-29-7<sup>[1]</sup>

## Physicochemical Properties

The following table summarizes the key quantitative data for **2-Bromo-4-iodobenzoic acid**, providing a valuable reference for experimental design and characterization.

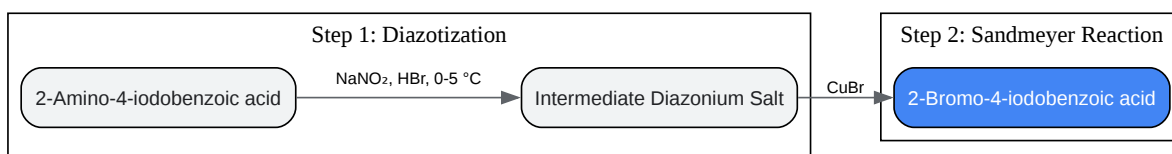
Property	Value	Source
Molecular Weight	326.91 g/mol	[1]
Monoisotopic Mass	325.84394 Da	[1]
Polar Surface Area	37.3 Å <sup>2</sup>	[1]
XLogP3-AA	2.9	[1]

## Synthesis of 2-Bromo-4-iodobenzoic Acid

A specific, detailed experimental protocol for the synthesis of **2-Bromo-4-iodobenzoic acid** is not readily available in the provided search results. However, based on established synthetic methodologies for analogous halogenated benzoic acids, such as the Sandmeyer reaction, a plausible synthetic route can be proposed starting from 2-amino-4-iodobenzoic acid.[2]

Proposed Synthetic Pathway:

The synthesis would likely proceed via a two-step process involving the diazotization of an amino-iodobenzoic acid precursor, followed by a copper-catalyzed bromination.



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Caption: Proposed synthesis of **2-Bromo-4-iodobenzoic acid**.

Detailed Experimental Protocol (Generalized):

- **Diazotization:** 2-amino-4-iodobenzoic acid is dissolved in an aqueous solution of hydrobromic acid. The solution is cooled to 0-5 °C in an ice bath. An aqueous solution of

sodium nitrite is then added dropwise while maintaining the low temperature to form the corresponding diazonium salt.[2]

- Sandmeyer Reaction: In a separate flask, a solution of copper(I) bromide in hydrobromic acid is prepared. The freshly prepared, cold diazonium salt solution is then slowly added to the copper(I) bromide solution. Vigorous nitrogen evolution is typically observed.
- Workup and Purification: After the addition is complete, the reaction mixture is allowed to warm to room temperature and may be heated to ensure complete reaction. The crude product precipitates from the solution and is collected by filtration. The solid is then washed with water to remove inorganic salts. Further purification can be achieved by recrystallization from a suitable solvent system, such as ethanol/water, to yield pure **2-Bromo-4-iodobenzoic acid**.

## Chemical Structure Visualization

The chemical structure of **2-Bromo-4-iodobenzoic acid** is depicted below, illustrating the connectivity of the atoms.

Caption: Chemical structure of **2-Bromo-4-iodobenzoic acid**.

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## References

- 1. 2-Bromo-4-iodobenzoic acid | C<sub>7</sub>H<sub>4</sub>BrIO<sub>2</sub> | CID 20373981 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Bromo-2-iodobenzoic acid synthesis - chemicalbook [chemicalbook.com]
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